

Commercial Applications of Petroselinic Acid Ethyl Ester: Application Notes and Protocols

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Compound of Interest

Compound Name: Ethyl 6(Z)-octadecenoate

Cat. No.: B3130382

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Introduction

Petroselinic acid (cis-6-octadecenoic acid) is a monounsaturated fatty acid naturally occurring in high concentrations in the seeds of plants from the Apiaceae family, such as coriander and parsley. Its ethyl ester derivative, petroselinic acid ethyl ester, is gaining significant attention for its diverse commercial applications in the cosmetic, pharmaceutical, and industrial sectors. This document provides detailed application notes, experimental protocols, and insights into the mechanisms of action of petroselinic acid ethyl ester.

Physicochemical Properties

Petroselinic acid ethyl ester is a lipophilic compound with properties that make it suitable for various formulations.

Property	Value	Reference
Molecular Formula	C20H38O2	-
Molecular Weight	310.5 g/mol	-
Appearance	Colorless to pale yellow liquid	General knowledge
Solubility	Soluble in organic solvents (e.g., ethanol, oils); Insoluble in water	[1]

I. Cosmetic and Dermatological Applications

Petroselinic acid ethyl ester is a valuable ingredient in cosmetic and dermatological formulations due to its anti-inflammatory, anti-aging, and moisturizing properties.

Anti-Inflammatory Effects

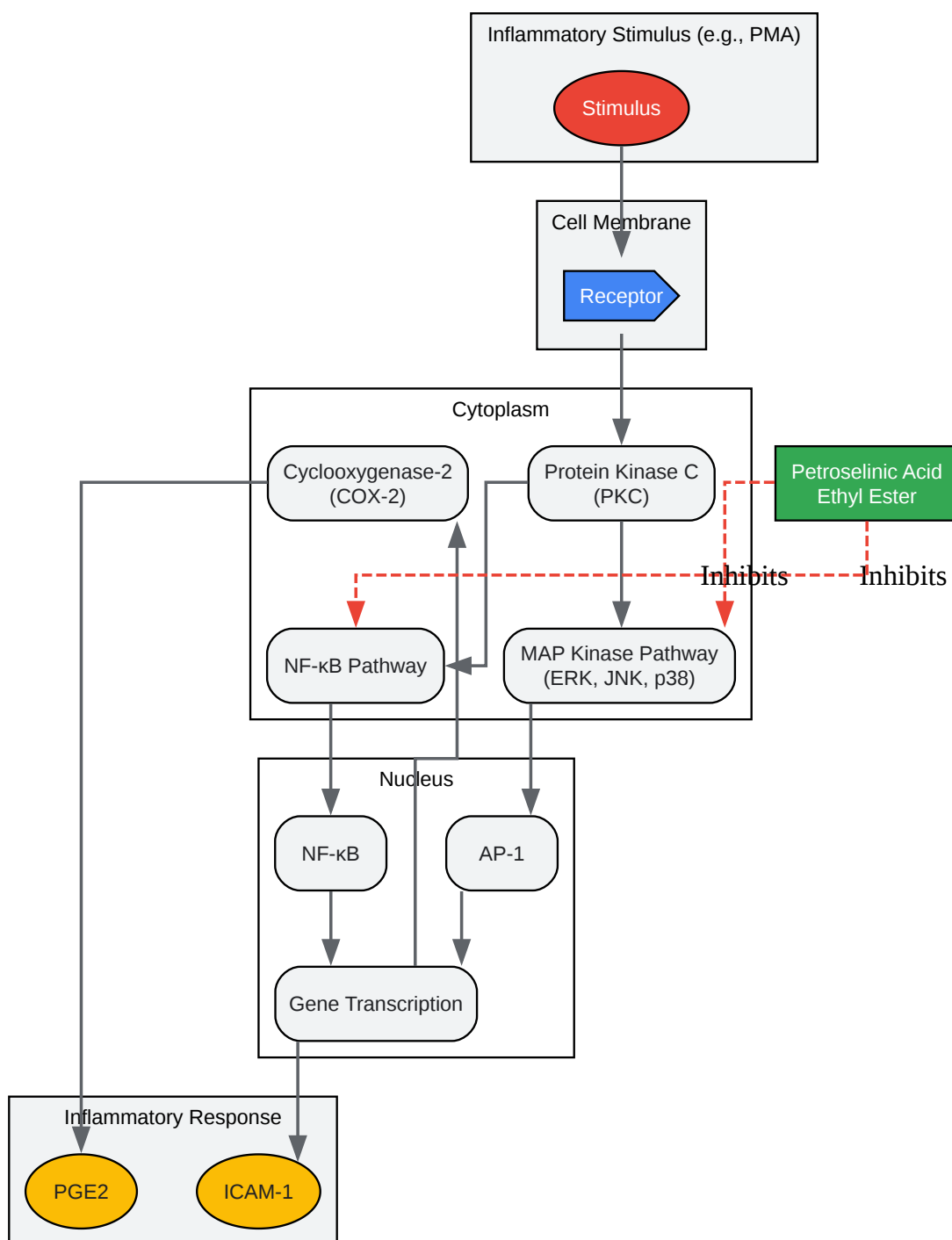
Petroselinic acid and its derivatives, including the ethyl ester, have been shown to possess significant anti-inflammatory properties, making them suitable for topical formulations aimed at soothing irritated skin.[2]

Mechanism of Action: The anti-inflammatory effects are mediated, in part, through the inhibition of key inflammatory mediators such as prostaglandin E2 (PGE2) and intercellular adhesion molecule-1 (ICAM-1).[2]

The following data is for petroselinic acid, which is expected to be indicative of the activity of its ethyl ester.

Biomarker	Cell Type	Treatment	Concentration	Result	Reference
PGE2 Production	Human Keratinocytes	Petroselinic Acid	0.1 μ M	Dramatic reduction in PMA-induced PGE2 production	[2]
Petroselinic Acid	1 μ M	Significant reduction in basal PGE2 levels (p<0.05)	[2]		
ICAM-1 Expression	Human Fibroblasts	Petroselinic Acid	100 μ M	Significant decrease in basal and PMA-induced ICAM-1 expression	[2]

Signaling Pathway: Inhibition of Inflammatory Mediators



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Caption: Inhibition of inflammatory signaling pathways.

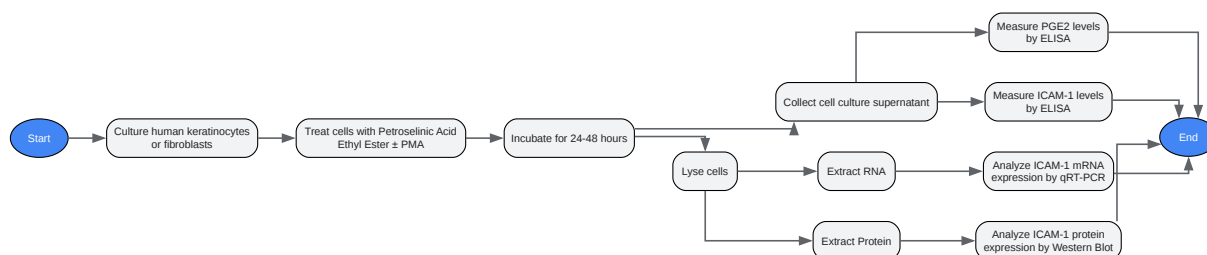
Experimental Protocol: In Vitro Anti-Inflammatory Activity Assessment

Objective: To determine the effect of petroselinic acid ethyl ester on the production of PGE2 and the expression of ICAM-1 in cultured human keratinocytes and fibroblasts.

Materials:

- Human keratinocytes and fibroblasts
- Cell culture medium and supplements
- Petroselinic acid ethyl ester
- Phorbol 12-myristate 13-acetate (PMA)
- PGE2 and ICAM-1 ELISA kits
- Reagents for RNA extraction and qRT-PCR
- Reagents for Western blotting

Workflow:



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Caption: Workflow for in vitro anti-inflammatory testing.

Procedure:

- **Cell Culture:** Culture human keratinocytes or fibroblasts in appropriate media until they reach 80-90% confluency.

- **Treatment:** Treat the cells with varying concentrations of petroselinic acid ethyl ester (e.g., 0.1, 1, 10, 100 μ M) for a predetermined time (e.g., 1-2 hours) before stimulating with an inflammatory agent like PMA (e.g., 100 ng/mL). Include appropriate controls (vehicle, PMA alone).
- **Incubation:** Incubate the cells for a suitable period (e.g., 24-48 hours).
- **Sample Collection:**
 - Collect the cell culture supernatant for PGE2 and soluble ICAM-1 analysis.
 - Lyse the cells to extract RNA and protein.
- **Analysis:**
 - **PGE2 and ICAM-1 Levels:** Quantify the concentration of PGE2 and ICAM-1 in the supernatant using commercially available ELISA kits.
 - **Gene Expression:** Analyze the mRNA expression of ICAM-1 using qRT-PCR.
 - **Protein Expression:** Analyze the protein expression of ICAM-1 using Western blotting.

Anti-Aging Effects

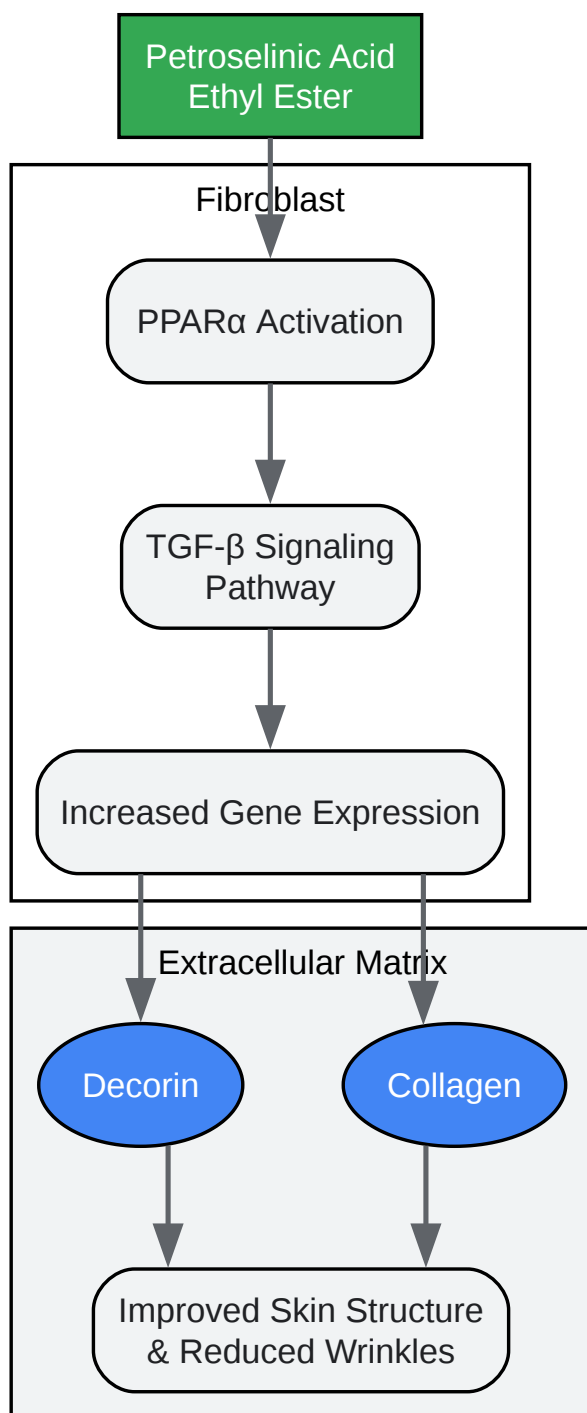
Petroselinic acid and its derivatives can combat the signs of skin aging by boosting the synthesis of key extracellular matrix components, decorin and collagen.[2]

Mechanism of Action: Petroselinic acid has been shown to stimulate fibroblasts to increase the production of decorin, a proteoglycan that plays a crucial role in collagen fibrillogenesis and matrix organization. This leads to improved skin structure and a reduction in the appearance of wrinkles.

The following data is for petroselinic acid, which is expected to be indicative of the activity of its ethyl ester.

Biomarker	Cell Type	Treatment	Result	Reference
Decorin Levels	Human Fibroblasts	Petroselinic Acid	Increased decorin production	[2]

Signaling Pathway: Stimulation of Extracellular Matrix Synthesis



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Caption: Stimulation of skin matrix synthesis.

Experimental Protocol: In Vitro Anti-Aging Activity Assessment

Objective: To evaluate the effect of petroselinic acid ethyl ester on the synthesis of decorin and collagen in human fibroblasts.

Materials:

- Human dermal fibroblasts
- Cell culture medium and supplements
- Petroselinic acid ethyl ester
- Decorin and Collagen ELISA kits
- Sircol Collagen Assay kit
- Reagents for immunofluorescence staining

Procedure:

- Cell Culture: Culture human dermal fibroblasts in appropriate media.
- Treatment: Treat the cells with various concentrations of petroselinic acid ethyl ester for a specified period (e.g., 48-72 hours).
- Analysis:
 - ELISA: Quantify the amount of secreted decorin and collagen in the cell culture supernatant using ELISA kits.
 - Sircol Assay: Measure the total soluble collagen in the supernatant.
 - Immunofluorescence: Stain the cells for intracellular and extracellular decorin and collagen to visualize their production and deposition.

II. Industrial Applications

Beyond cosmetics, petroselinic acid ethyl ester shows promise in industrial applications, particularly as a biolubricant.

Biolubricants

The conversion of petroselinic acid into its esters, including methyl, isopropyl, and 2-ethylhexyl esters, is a key step in the production of biolubricant base stocks.[3] These esters can be further modified to enhance their lubricating properties.

Property	Value	Reference
Density	0.91-0.97 g/cc	[3]
Viscosity @ 40°C	23.5-27.3 cSt	[3]
Viscosity @ 100°C	4.85-5.33 cSt	[3]
Viscosity Index	128.84-138.94	[3]
Flash Point	230-242°C	[3]
Pour Point	Low values indicating good cold-flow properties	[3]

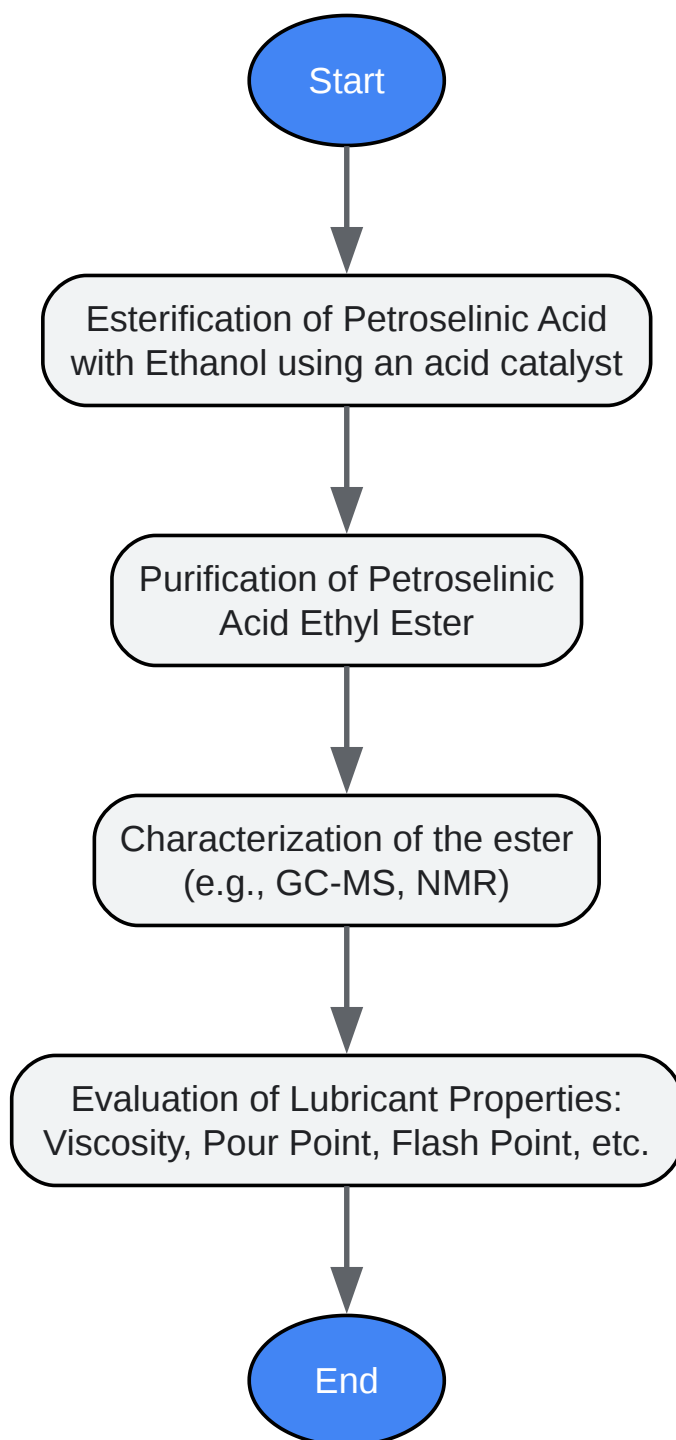
Experimental Protocol: Synthesis and Evaluation of Biolubricant Base Stocks

Objective: To synthesize petroselinic acid ethyl ester and evaluate its properties as a potential biolubricant.

Materials:

- Petroselinic acid (from coriander oil)
- Ethanol
- Acid catalyst (e.g., sulfuric acid)
- Standard equipment for chemical synthesis (reflux condenser, etc.)
- Viscometer, densitometer, and other equipment for lubricant analysis

Workflow:



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Caption: Workflow for biolubricant synthesis and testing.

Procedure:

- **Esterification:** React petroselinic acid with an excess of ethanol in the presence of an acid catalyst under reflux.
- **Purification:** After the reaction is complete, neutralize the catalyst and purify the resulting petroselinic acid ethyl ester by washing and distillation.
- **Characterization:** Confirm the identity and purity of the synthesized ester using analytical techniques such as GC-MS and NMR.
- **Property Evaluation:** Measure the key lubricant properties of the purified ester according to standard ASTM methods.

III. Antimicrobial Applications

Petroselinic acid has demonstrated antimicrobial activity against various microorganisms, suggesting a potential role for its ethyl ester in pharmaceutical and cosmetic preservative systems.

Mechanism of Action: While the exact mechanism is not fully elucidated, it is believed that fatty acids can disrupt the cell membranes of microorganisms, leading to cell death.

Microorganism	Assay	Concentration	Result	Reference
Staphylococcus aureus	Biofilm Inhibition	100 µg/mL	>65% inhibition of biofilm formation	[4]
MIC	>400 µg/mL	No inhibition of planktonic growth	[4]	
Various pathogenic fungi	Broth microdilution	-	Inhibited the growth of various pathogenic fungi	[5]

Experimental Protocol: Antimicrobial Susceptibility Testing

Objective: To determine the minimum inhibitory concentration (MIC) of petroselinic acid ethyl ester against relevant microorganisms.

Materials:

- Petroselinic acid ethyl ester
- Bacterial and fungal strains (e.g., *S. aureus*, *P. acnes*, *C. albicans*)
- Microbiological growth media (e.g., Mueller-Hinton broth, Sabouraud dextrose broth)
- 96-well microplates

Procedure:

- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism.
- Serial Dilution: Perform serial dilutions of petroselinic acid ethyl ester in the appropriate growth medium in a 96-well plate.
- Inoculation: Add the microbial inoculum to each well.
- Incubation: Incubate the plates under appropriate conditions (temperature, time).
- MIC Determination: The MIC is the lowest concentration of the ester that completely inhibits visible growth of the microorganism.

Conclusion

Petroselinic acid ethyl ester is a versatile and promising ingredient with a range of commercial applications. Its well-documented anti-inflammatory and anti-aging properties make it a strong candidate for advanced cosmetic and dermatological products. Furthermore, its potential as a biolubricant and antimicrobial agent opens up avenues for its use in industrial and pharmaceutical formulations. The protocols and data presented here provide a foundation for researchers and product developers to explore and capitalize on the benefits of this unique fatty acid ester.

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References

- 1. Apiaceae Family an Important Source of Petroselinic Fatty Acid: Abundance, Biosynthesis, Chemistry, and Biological Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 2. US6365175B1 - Petroselinic acid and its use in food - Google Patents [patents.google.com]
- 3. Antioxidant and Antiaging Properties of a Novel Synergistic Nutraceutical Complex: Readouts from an In Cellulo Study and an In Vivo Prospective, Randomized Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Inhibition of Staphylococcus aureus Biofilm Formation and Virulence Factor Production by Petroselinic Acid and Other Unsaturated C18 Fatty Acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Transforming growth factor- β receptors: versatile mechanisms of ligand activation - PMC [pmc.ncbi.nlm.nih.gov]
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